

An In-depth Technical Guide to the Safe Handling of 2-Bromopropiophenone

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Compound of Interest

Compound Name: 2-Bromopropiophenone

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This document provides a comprehensive overview of the safety and handling precautions for **2-Bromopropiophenone** (CAS No. 2114-00-3). The information herein is compiled to guide laboratory personnel in minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

2-Bromopropiophenone is a chemical that poses several health and physical hazards. It is classified as a hazardous substance and requires careful handling to avoid adverse effects.

GHS Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Bromopropiophenone** is classified as follows:

- Acute toxicity, Oral (Category 4)[1]
- Skin Corrosion/Irritation (Category 2)[1][2]
- Serious Eye Damage/Eye Irritation (Category 2/2A)[1][2]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1][2]
- Acute toxicity, Inhalation (Category 3, as per some sources)[2][3][4]

Signal Word: Warning[1] or Danger[2][3][4]

Hazard Statements:

- H302: Harmful if swallowed.[1][5]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H331: Toxic if inhaled.[2][3][4]
- H335: May cause respiratory irritation.[1][2]

It is also identified as a lachrymator, a substance that irritates the eyes and causes tearing.[6]

Quantitative Hazard and Physical Property Data

The following tables summarize the key quantitative data for **2-Bromopropiophenone**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₉ BrO[1]
Molecular Weight	213.07 g/mol [1]
Appearance	Light yellow liquid[1]
Boiling Point	245 - 250 °C (473 - 482 °F)[1]
Flash Point	> 110 °C (> 230 °F)[1]
Specific Gravity	1.400[1]
Refractive Index	n ₂₀ /D 1.571

Table 2: Hazard Ratings

Rating System	Value
NFPA Rating	Health: 2, Flammability: 1, Instability: 0[6]

Experimental Protocols for Safe Handling

Adherence to strict protocols is crucial when working with **2-Bromopropiophenone** to minimize exposure and ensure safety.

Engineering Controls

- Ventilation: All handling of **2-Bromopropiophenone** should occur in a well-ventilated area, preferably within a chemical fume hood.[7] Local exhaust ventilation should be used to keep airborne concentrations below permissible exposure limits.[6]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory.

Table 3: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. [6] [8]	To protect against splashes and airborne particles that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended. [6] [8]	To prevent skin contact and absorption. Phenolic compounds can penetrate many common glove materials.
Skin and Body Protection	A lab coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or potential for splashing, a chemical-resistant apron is advised. [6] [8]	To minimize skin exposure.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [6] [7] [8]	To prevent inhalation of vapors.

Handling and Storage Procedures

- Handling:
 - Avoid contact with eyes, skin, and clothing.[\[6\]](#)
 - Do not breathe vapors or mist.[\[5\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
 - Use only in a well-ventilated area or outdoors.[\[1\]](#)
- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][6]
- Keep refrigerated (Store below 4°C/39°F).[6]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
[6]

Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

First Aid Measures

Table 4: First Aid Protocols

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor/physician if you feel unwell. [1][6]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[1][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell.[1][6]

Spills and Leaks

- Small Spills: Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[\[7\]](#)
- General Procedure:
 - Ensure adequate ventilation.[\[6\]](#)
 - Clean up spills immediately, observing precautions in the Protective Equipment section.[\[6\]](#)
 - Avoid runoff into storm sewers and ditches which lead to waterways.[\[6\]](#)

Fire Fighting Measures

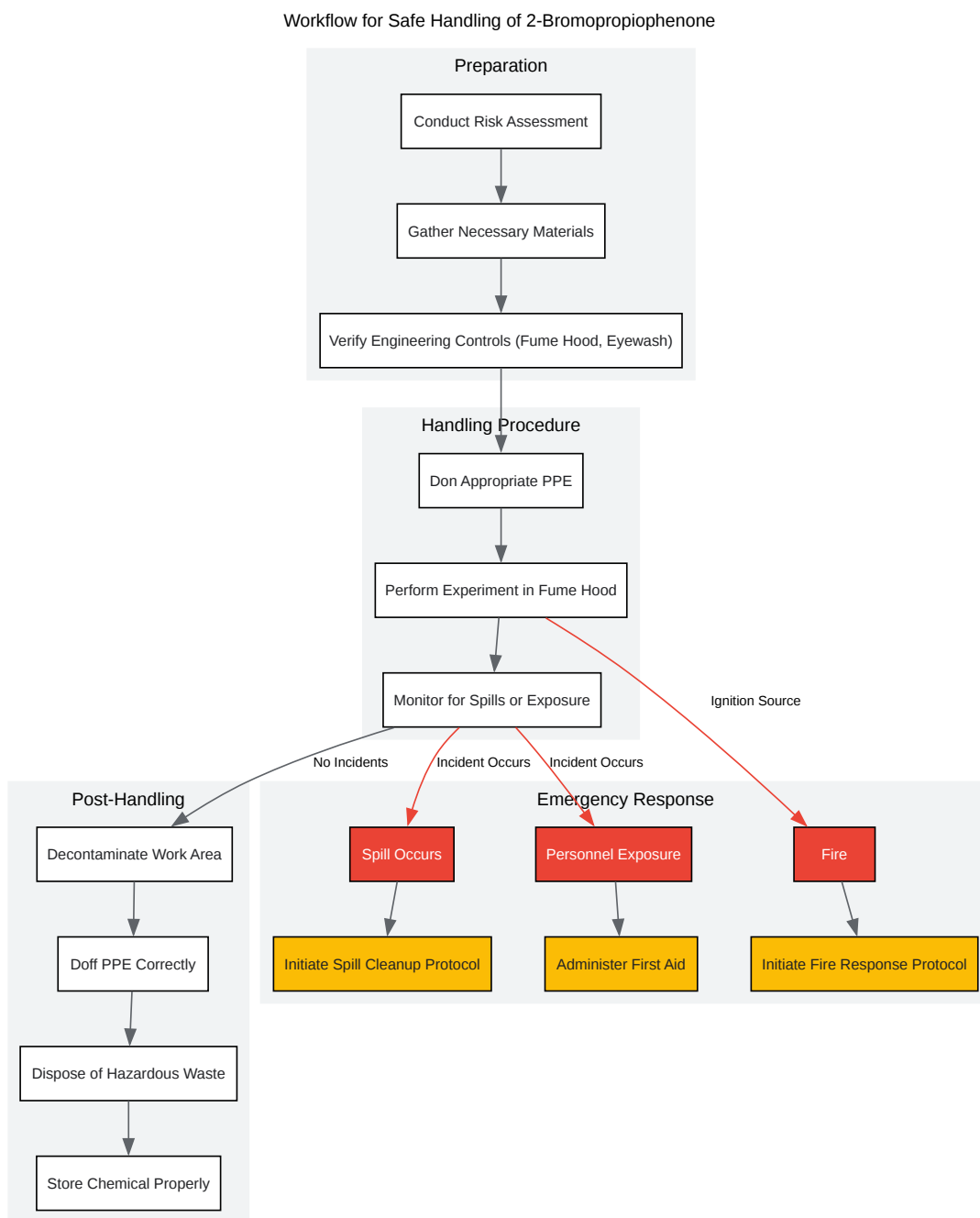
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[7\]](#)
- Unsuitable Extinguishing Media: Do not use a water jet, as this will spread the fire.[\[9\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen halides may be generated by thermal decomposition or combustion.[\[1\]](#)[\[6\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[6\]](#)

Waste Disposal

Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)

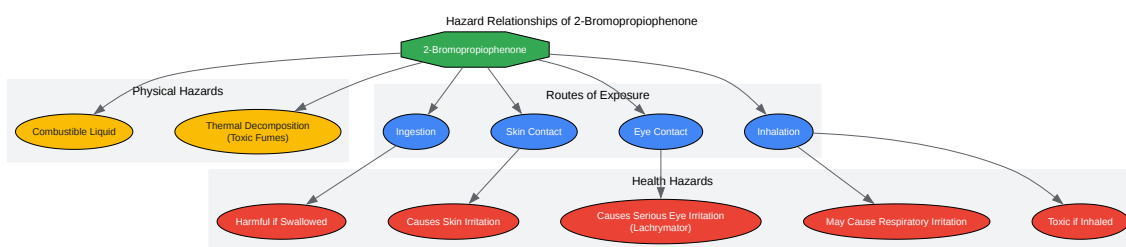
Visualized Safety Workflows and Hazard Relationships

To further clarify the safety protocols and hazard interactions, the following diagrams are provided.



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Caption: A step-by-step workflow for the safe handling of **2-Bromopropiophenone**.



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